

Personal protective equipment for handling PKCiota-IN-1

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Compound of Interest

Compound Name: PKCiota-IN-1

Cat. No.: B12398585

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Essential Safety and Handling Guide for PKCiota-IN-1

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the potent PKC α inhibitor, **PKCiota-IN-1**, including operational and disposal plans, to foster a secure and efficient laboratory environment.

Hazard Identification and Safety Precautions


PKCiota-IN-1 is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is crucial to adhere to the following safety protocols to minimize exposure and risk.

Summary of GHS Hazard Classifications:

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Data sourced from MedChemExpress Safety Data Sheet.[\[1\]](#)

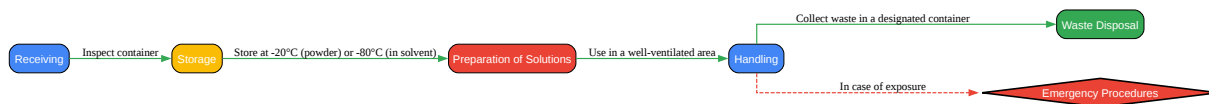
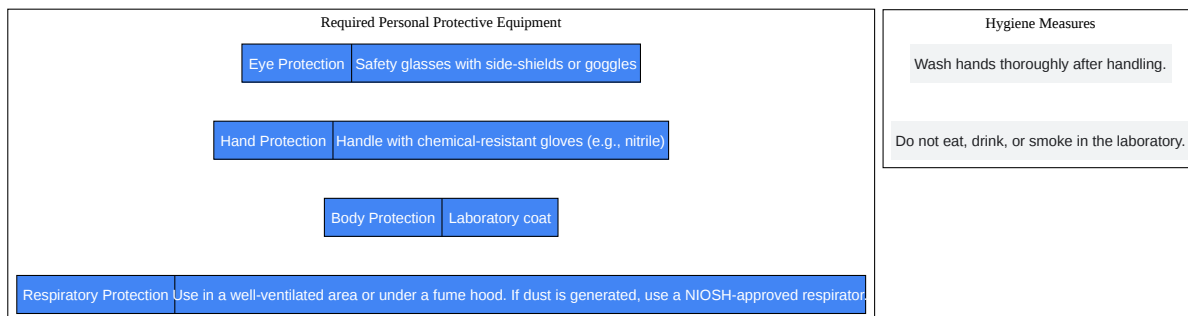
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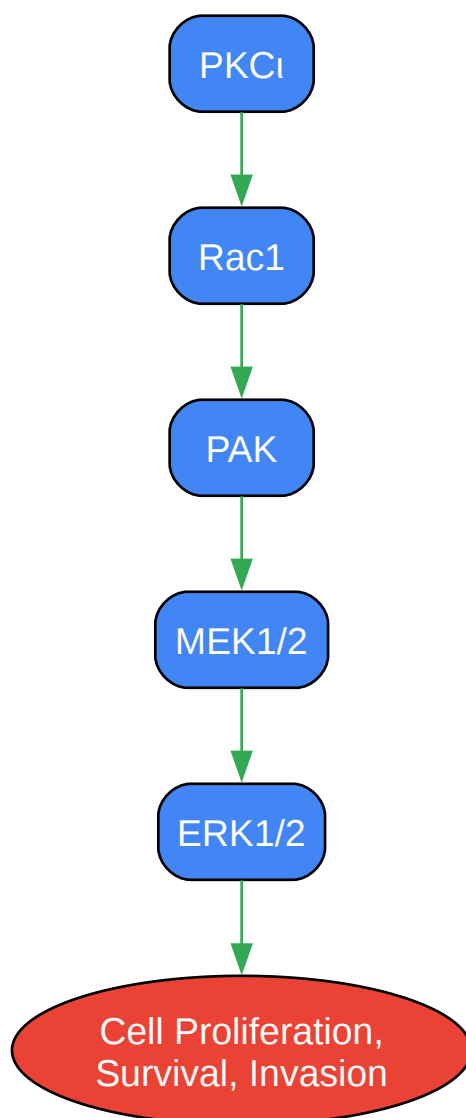
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Signal Word: Warning[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **PKCiotatin-1** to prevent direct contact and inhalation.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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